

# Commercial availability of 5-Chloro-2,4-difluorobenzylamine

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## Compound of Interest

Compound Name: 5-Chloro-2,4-difluorobenzylamine

Cat. No.: B1361736

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An In-Depth Technical Guide to **5-Chloro-2,4-difluorobenzylamine**: Commercial Availability, Applications, and Handling for Researchers

## Introduction

In the landscape of modern medicinal chemistry and agrochemical research, the strategic incorporation of halogen atoms, particularly fluorine and chlorine, is a cornerstone of rational drug design. These elements can profoundly influence a molecule's pharmacokinetic and pharmacodynamic properties, including metabolic stability, membrane permeability, and binding affinity.<sup>[1][2]</sup> **5-Chloro-2,4-difluorobenzylamine** (CAS No. 924818-16-6) has emerged as a valuable building block for scientists engaged in the synthesis of novel therapeutic agents and other advanced materials.<sup>[3]</sup> Its unique trifunctional substitution pattern—a reactive primary amine, and the ortho-fluoro, para-fluoro, and meta-chloro substituents—offers a versatile scaffold for creating complex molecular architectures.

This guide serves as a technical resource for researchers, chemists, and procurement managers, providing a comprehensive overview of the commercial availability, key properties, synthetic utility, and safety protocols associated with **5-Chloro-2,4-difluorobenzylamine**.

## Chemical Identity and Physicochemical Properties

Correctly identifying a starting material is the foundational step of any synthetic protocol. The key identifiers and properties of **5-Chloro-2,4-difluorobenzylamine** are summarized below, providing the necessary data for experimental planning and quality assessment.

Table 1: Chemical and Physical Properties of **5-Chloro-2,4-difluorobenzylamine**

Property	Value	Source(s)
CAS Number	924818-16-6	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClF <sub>2</sub> N	<a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	177.58 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	(5-Chloro-2,4-difluorophenyl)methanamine	<a href="#">[6]</a>
Synonyms	5-chloro-2,4-difluorobenzyl amine	<a href="#">[6]</a>
Purity	Typically ≥97% - 98%	<a href="#">[7]</a> <a href="#">[8]</a>
MDL Number	MFCD08458696	<a href="#">[5]</a>

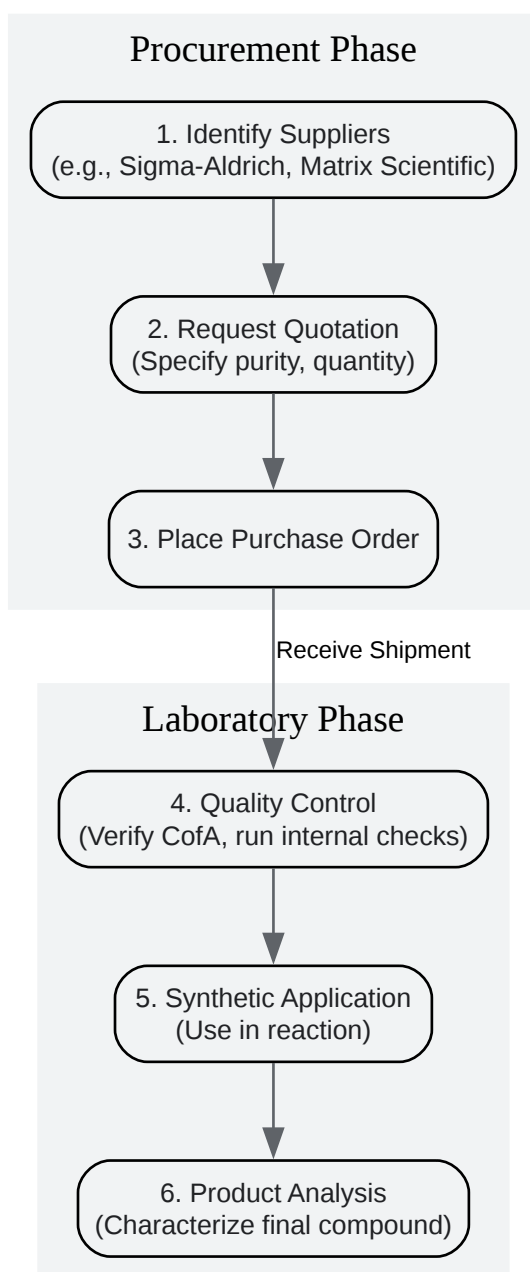
## Commercial Availability and Procurement

**5-Chloro-2,4-difluorobenzylamine** is readily available from a variety of specialized chemical suppliers. For researchers, the choice of supplier often depends on a balance of purity, quantity, lead time, and the availability of comprehensive analytical documentation, such as a Certificate of Analysis (CofA). The commercial landscape for this intermediate is robust, with options ranging from small-scale quantities for initial screening to bulk quantities for larger-scale synthesis.

Table 2: Selected Commercial Suppliers of **5-Chloro-2,4-difluorobenzylamine**

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich	Not specified	Varies (contact for pricing)	Distributed for Ambeed, Inc. Provides key documentation like CofA.
Matrix Scientific	Not specified	Varies	Lists CAS and MDL numbers for easy identification. <a href="#">[5]</a>
Proactive Molecular Research	98%	10g	Specifies a 2-week lead time. <a href="#">[7]</a>
Fuxin Pharmaceutical (via ChemicalBook)	99%	1kg, 25kg, or larger	Trader based in China, offering bulk quantities. <a href="#">[8]</a>
Santa Cruz Biotechnology	Not specified	Varies	Marketed as a biochemical for proteomics research.
ChemContract	Not specified	Varies (contact for quote)	Categorized as an Amine, Benzyl Compound, and Fluorinated Compound. <a href="#">[4]</a>

The procurement process for a specialized reagent like this follows a logical workflow, from initial supplier identification to final application in the laboratory.



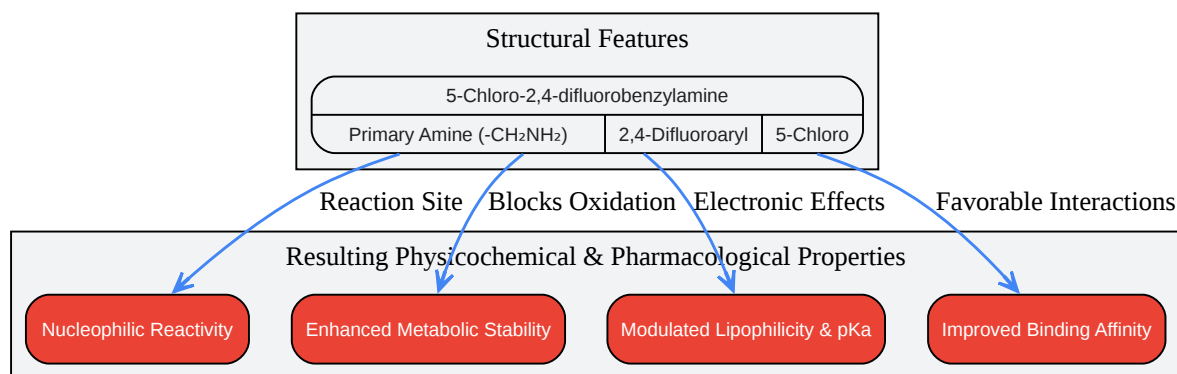
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*Figure 1: Standard workflow from procurement to laboratory application.*

## Applications in Drug Discovery and Agrochemical Synthesis

The true value of **5-Chloro-2,4-difluorobenzylamine** lies in its utility as a synthetic intermediate. The fluorinated benzylamine moiety is a privileged scaffold in medicinal

chemistry.[1][9] The fluorine atoms can enhance metabolic stability by blocking sites of oxidation and increase binding affinity through favorable electrostatic interactions.[2] The chlorine atom provides an additional vector for modifying steric and electronic properties or for use as a handle in cross-coupling reactions.



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Figure 2: Relationship between structural features and desirable properties.

While specific drugs derived from this exact starting material are proprietary, its structural analogues are key components in major therapeutic agents. For example, the related compound 2,4-difluorobenzylamine is a critical intermediate in the synthesis of HIV integrase inhibitors like Dolutegravir.[1][10] This highlights the proven potential of the 2,4-difluorobenzyl moiety in creating highly effective pharmaceuticals. Researchers utilize this class of compounds to develop novel treatments in areas such as oncology, neurology, and infectious diseases.[3][9]

## Synthetic Pathways and Quality Control

While specific, scaled-up industrial synthesis routes for **5-Chloro-2,4-difluorobenzylamine** are proprietary, its synthesis can be conceptually understood through established organic chemistry reactions. A common approach for producing benzylamines involves the reduction of a corresponding benzonitrile or the reductive amination of a benzaldehyde.

## Hypothetical Synthetic Protocol: Reductive Amination

This protocol is a generalized example of how a benzylamine could be synthesized from its corresponding aldehyde for illustrative purposes.

- **Reaction Setup:** To a solution of 5-chloro-2,4-difluorobenzaldehyde (1.0 eq) in an appropriate solvent such as methanol or isopropanol, add ammonium hydroxide (excess) or another ammonia source.[\[11\]](#)
- **Catalyst Addition:** Add a hydrogenation catalyst, such as Raney Nickel or Palladium on carbon (Pd/C), under an inert atmosphere.[\[12\]](#)
- **Hydrogenation:** Pressurize the reaction vessel with hydrogen gas (H<sub>2</sub>) to a suitable pressure (e.g., 50-100 psi).
- **Reaction Monitoring:** Heat the reaction mixture to a moderate temperature (e.g., 60-80°C) and monitor the reaction progress by a suitable technique like TLC or GC-MS until the starting material is consumed.[\[11\]](#)
- **Workup:** Cool the reaction, carefully filter off the catalyst, and concentrate the filtrate under reduced pressure.
- **Purification:** The crude product can be purified by distillation or column chromatography to yield the final **5-Chloro-2,4-difluorobenzylamine**.

Upon receiving the chemical, it is imperative to validate its identity and purity. The Certificate of Analysis (CofA) provided by the supplier is the primary document, typically detailing results from:

- **Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC):** To determine purity.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H, <sup>13</sup>C, <sup>19</sup>F):** To confirm the chemical structure.
- **Mass Spectrometry (MS):** To verify the molecular weight.

## Safety, Handling, and Storage

**5-Chloro-2,4-difluorobenzylamine** and related halogenated benzylamines are hazardous materials that require careful handling.<sup>[13]</sup> They are typically classified as corrosive and can cause severe skin burns and eye damage.

Table 3: Key Safety and Handling Information

Hazard Category	Description and Precautionary Statements	Source(s)
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled (H302+H312+H332).	
Corrosion	Causes severe skin burns and eye damage (H314).	[14]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection (P280). Use only under a chemical fume hood.[13][15]	[14]
First Aid (Eyes)	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[13][14]	[13]
First Aid (Skin)	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[13][14]	[13]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store in a corrosives area, away from heat, sparks, and flame.[13][15]	[13][15]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[13]



Always consult the most current Safety Data Sheet (SDS) provided by your supplier before handling this chemical.[15]

## Conclusion

**5-Chloro-2,4-difluorobenzylamine** is a commercially accessible and synthetically versatile building block that holds significant potential for innovation in drug discovery and materials science. Its unique electronic and steric properties, imparted by the strategic placement of chloro and fluoro substituents, make it an attractive starting material for creating novel molecules with enhanced biological activity and improved physicochemical profiles. By understanding its commercial sources, handling requirements, and synthetic utility, researchers can effectively and safely incorporate this potent intermediate into their research and development programs.

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